

Confirming ZL0454 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: ZL0454

Cat. No.: B10829347

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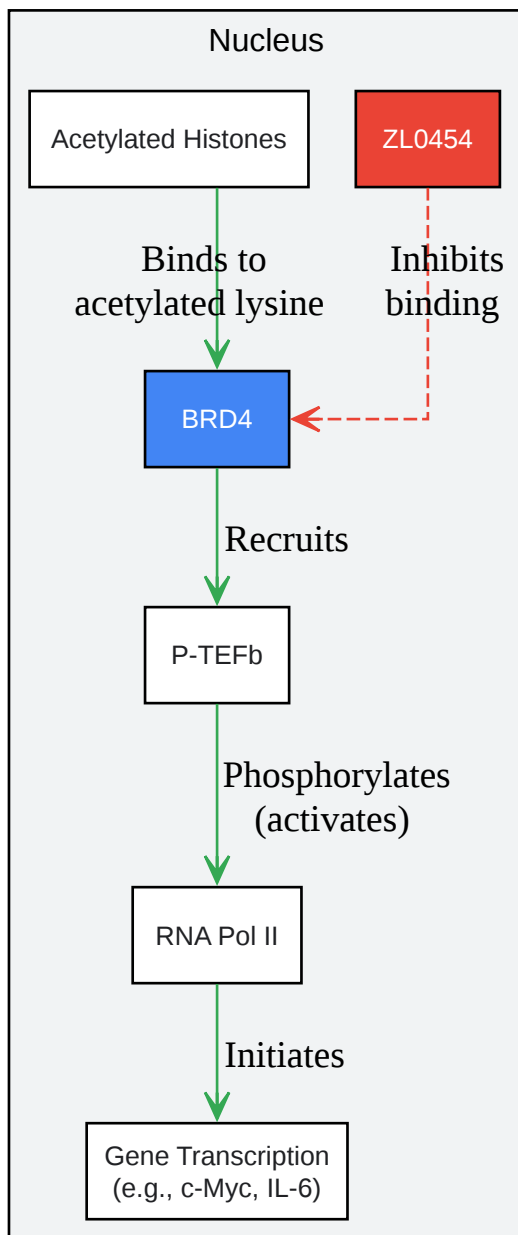
This guide provides a comparative overview of state-of-the-art methodologies to confirm the cellular target engagement of **ZL0454**, a potent and selective inhibitor of Bromodomain-containing protein 4 (BRD4).^{[1][2][3][4][5]} BRD4 is a key epigenetic reader that plays a crucial role in regulating gene expression, making it a significant target in various diseases, including cancer and inflammatory conditions. **ZL0454** specifically targets the tandem bromodomains (BD1 and BD2) of BRD4, inhibiting their interaction with acetylated histones.

This document details experimental protocols for confirming the direct interaction of **ZL0454** with BRD4 within a cellular context and compares its performance with other well-characterized BRD4 inhibitors, (+)-JQ1 and RVX-208. The data presented herein is illustrative and aims to guide researchers in designing and interpreting their own target engagement studies.

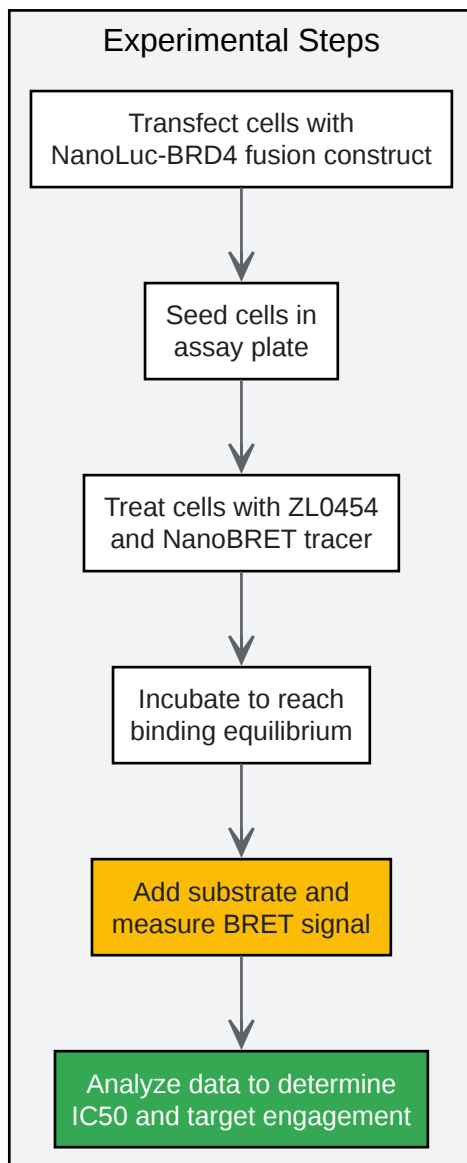
BRD4 Signaling Pathway and ZL0454's Mechanism of Action

BRD4 acts as a scaffold protein, binding to acetylated lysine residues on histones and recruiting transcriptional machinery to specific gene promoters and enhancers. This process is critical for the expression of various oncogenes and pro-inflammatory cytokines. **ZL0454**, by competitively binding to the bromodomains of BRD4, displaces it from chromatin, thereby downregulating the expression of these target genes.

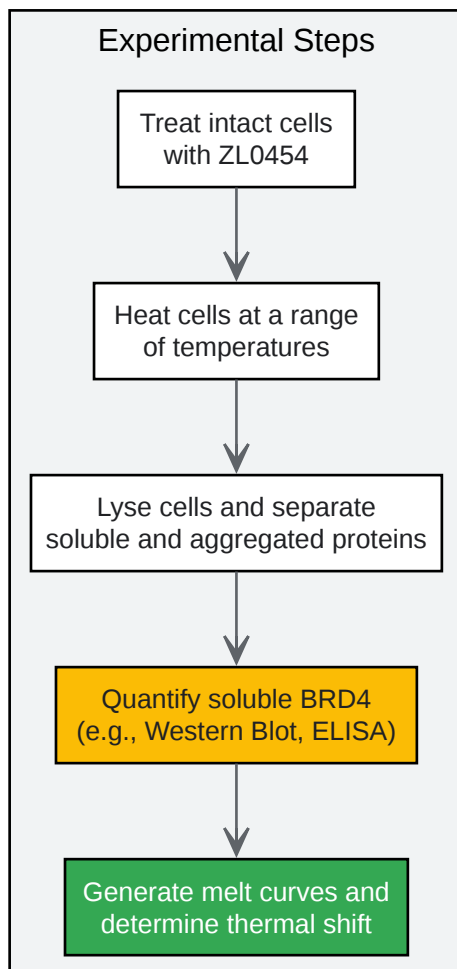
ZL0454 Mechanism of Action on BRD4 Signaling



NanoBRET Target Engagement Assay Workflow



Cellular Thermal Shift Assay (CETSA) Workflow



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